

Application Notes and Protocols: 6-Chloro-8-nitro-4H-benzoxazin-3-one

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Compound of Interest

Compound Name: 6-Chloro-8-nitro-4H-benzo[1,4]oxazin-3-one

Cat. No.: B1314544

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A Novel Benzoxazinone Derivative with Potential as a Chemical Probe

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Introduction

6-Chloro-8-nitro-4H-benzoxazin-3-one is a heterocyclic organic compound belonging to the benzoxazinone class.^{[1][2]} While specific biological activities and applications of this particular molecule are not extensively documented in publicly available literature, the benzoxazinone scaffold is present in numerous compounds with a wide range of biological activities, including herbicidal and antifungal properties. Furthermore, the presence of a nitro group suggests potential for diverse biological effects, as nitro-containing compounds are known to exhibit antimicrobial, antineoplastic, and other pharmacological activities.^{[3][4]} These characteristics suggest that 6-Chloro-8-nitro-4H-benzoxazin-3-one holds potential as a chemical probe for biological research and drug discovery.

These application notes provide an overview of the compound's properties, guidance for its handling and use in research, and hypothetical experimental protocols based on the activities of structurally related compounds.

Chemical and Physical Properties

A summary of the key chemical and physical properties of 6-Chloro-8-nitro-4H-benzoxazin-3-one is provided in the table below.

Property	Value	Reference
CAS Number	870064-73-6	[1]
Molecular Formula	C ₈ H ₅ ClN ₂ O ₄	[1][2]
Molecular Weight	228.59 g/mol	[1][2]
MDL Number	MFCD11226538	[2]

Handling and Storage

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling this compound.[1]
- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.[1] In case of contact, rinse thoroughly with water.
- The compound is classified as an irritant.[2]

Storage:

- Store in a tightly sealed container in a cool, dry place.
- Protect from light and moisture.

Potential Applications and Research Areas

Based on the general biological activities of benzoxazinone and nitro-containing compounds, 6-Chloro-8-nitro-4H-benzoxazin-3-one could be investigated as a chemical probe in the following areas:

- **Antimicrobial Research:** The nitro group is a common feature in antimicrobial agents.[3] This compound could be screened for activity against various bacterial and fungal strains.
- **Anticancer Research:** Many nitroaromatic compounds exhibit anticancer properties. Its cytotoxicity against various cancer cell lines could be evaluated.
- **Enzyme Inhibition Assays:** Benzoxazinone derivatives have been explored as inhibitors of various enzymes. This compound could be tested against a panel of enzymes to identify potential targets.
- **Agrochemical Research:** The benzoxazinone core is found in some herbicides. Its potential as a herbicide or pesticide could be explored.

Experimental Protocols (Hypothetical)

The following are hypothetical protocols based on general procedures for evaluating the biological activity of novel chemical compounds. Researchers should optimize these protocols based on their specific experimental setup and goals.

Protocol 1: In Vitro Antimicrobial Susceptibility Testing (Broth Microdilution Assay)

This protocol is designed to determine the minimum inhibitory concentration (MIC) of 6-Chloro-8-nitro-4H-benzoxazin-3-one against a specific microorganism.

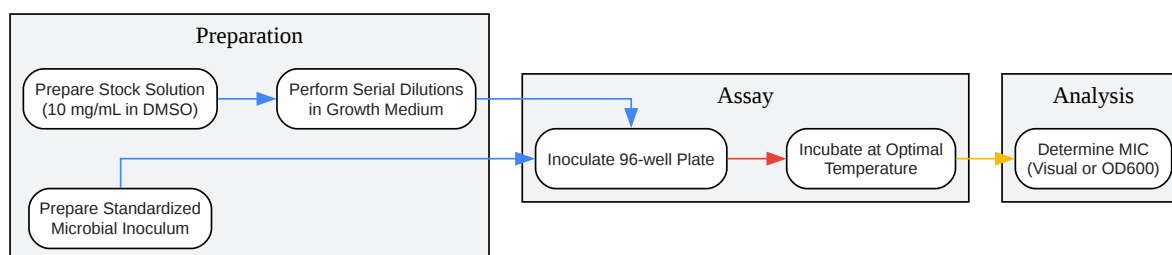
Materials:

- 6-Chloro-8-nitro-4H-benzoxazin-3-one
- Dimethyl sulfoxide (DMSO)
- Mueller-Hinton Broth (MHB) or other appropriate microbial growth medium
- Bacterial or fungal strain of interest
- Sterile 96-well microplates
- Spectrophotometer (plate reader)

Procedure:

- **Stock Solution Preparation:** Prepare a 10 mg/mL stock solution of 6-Chloro-8-nitro-4H-benzooxazin-3-one in DMSO.
- **Serial Dilutions:** Perform a two-fold serial dilution of the stock solution in the appropriate growth medium in a 96-well plate to achieve a range of desired concentrations.
- **Inoculum Preparation:** Prepare a standardized inoculum of the test microorganism in the growth medium according to established microbiology protocols (e.g., 0.5 McFarland standard).
- **Inoculation:** Add the microbial inoculum to each well of the 96-well plate containing the compound dilutions. Include positive (microorganism in medium without compound) and negative (medium only) controls.
- **Incubation:** Incubate the plate at the optimal temperature and time for the specific microorganism.
- **MIC Determination:** After incubation, determine the MIC by visual inspection for the lowest concentration of the compound that inhibits visible growth. Alternatively, measure the optical density (OD) at 600 nm using a plate reader.

Workflow for Antimicrobial Susceptibility Testing



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

Protocol 2: Cytotoxicity Assay (MTT Assay)

This protocol assesses the cytotoxic effect of 6-Chloro-8-nitro-4H-benzooxazin-3-one on a mammalian cell line.

Materials:

- 6-Chloro-8-nitro-4H-benzooxazin-3-one
- Dimethyl sulfoxide (DMSO)
- Mammalian cell line of interest (e.g., HeLa, HEK293)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- Sterile 96-well cell culture plates
- Spectrophotometer (plate reader)

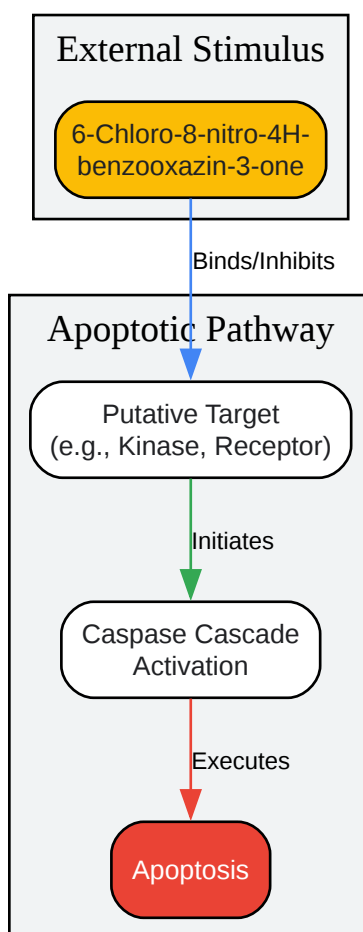
Procedure:

- **Cell Seeding:** Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of 6-Chloro-8-nitro-4H-benzooxazin-3-one in complete cell culture medium from a DMSO stock solution. Replace the medium in the wells with the medium containing the compound dilutions. Include vehicle controls (medium with DMSO).
- **Incubation:** Incubate the plate for 24-72 hours in a humidified incubator at 37°C with 5% CO₂.

- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours, allowing viable cells to convert MTT to formazan crystals.
- **Solubilization:** Remove the MTT solution and add a solubilization buffer to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a wavelength of 570 nm using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value (the concentration of the compound that inhibits 50% of cell growth).

Signaling Pathway Visualization (Hypothetical)

As the specific molecular targets of 6-Chloro-8-nitro-4H-benzooxazin-3-one are unknown, a hypothetical signaling pathway diagram is presented below to illustrate a potential mechanism of action for a cytotoxic compound that induces apoptosis.



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Caption: Hypothetical apoptotic pathway initiated by the chemical probe.

Conclusion

6-Chloro-8-nitro-4H-benzooxazin-3-one is a compound with potential for exploration in various biological research areas. The provided hypothetical protocols offer a starting point for investigating its antimicrobial and cytotoxic properties. Further research is required to elucidate its specific mechanism of action, identify its molecular targets, and fully realize its potential as a chemical probe.

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